

Health and safety considerations for handling Ethyl 10-undecenoate in the lab

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Compound of Interest

Compound Name: *Ethyl 10-undecenoate*

Cat. No.: *B153637*

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An In-depth Technical Guide to the Health and Safety Considerations for Handling **Ethyl 10-undecenoate** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **Ethyl 10-undecenoate** (CAS No. 692-86-4) in a laboratory setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary precautions.

Chemical and Physical Properties

Ethyl 10-undecenoate is a fatty acid ester.^[1] It is a liquid described as clear and colorless to pale yellow.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Ethyl 10-undecenoate**

Property	Value	Source
Molecular Formula	C13H24O2	[3]
Molecular Weight	212.33 g/mol	[3]
Appearance	Clear, colorless to pale yellow liquid	
Boiling Point	258-259 °C at 761 mmHg	
Melting Point	-38 °C	
Density	0.879 g/mL at 25 °C	
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	
Solubility	Slightly soluble in Chloroform and Methanol. Immiscible with water.	
Vapor Pressure	0.00882 mmHg at 25°C	

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 10-undecenoate** is generally not classified as a hazardous substance. However, some sources describe it as a mild skin irritant. It is important to note that for acute oral, dermal, and inhalation toxicity, the substance consists of components of unknown toxicity.

Table 2: GHS Hazard Classification

Hazard Class	Classification	Source
Acute Toxicity (Oral)	Not Classified (Unknown)	
Acute Toxicity (Dermal)	Not Classified (Unknown)	
Acute Toxicity (Inhalation)	Not Classified (Unknown)	
Skin Corrosion/Irritation	Not Classified (Some sources suggest mild irritation)	
Serious Eye Damage/Irritation	Not Classified	
Respiratory or Skin Sensitization	Not Classified	
Germ Cell Mutagenicity	Not Classified	
Carcinogenicity	Not Classified	
Reproductive Toxicity	Not Classified	
Specific Target Organ Toxicity (Single Exposure)	Not Classified	
Specific Target Organ Toxicity (Repeated Exposure)	Not Classified	
Aspiration Hazard	Not Classified	

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **Ethyl 10-undecenoate** and stated that there is "no safety concern at current levels of intake when used as a flavouring agent".

Handling and Storage

Prudent laboratory practices should be observed when handling **Ethyl 10-undecenoate**.

7.1. Precautions for Safe Handling

- Observe good industrial hygiene practices.

- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Ensure adequate ventilation in the work station.
- Wear appropriate personal protective equipment.
- Keep away from sources of ignition.

7.2. Conditions for Safe Storage

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials, such as strong oxidizing agents.
- The recommended storage temperature is at room temperature or in a refrigerator.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Ethyl 10-undecenoate**:

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.
- Skin Protection: Wear protective gloves. The specific glove material should be selected based on chemical resistance and breakthrough time. A laboratory coat and close-toed footwear are also recommended.
- Respiratory Protection: Generally not required under normal use with adequate ventilation. If vapors or mists are generated, use a respirator with an appropriate filter.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, seek medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for several minutes. If irritation develops and persists, get medical attention.
- Eye Contact: Promptly wash eyes with plenty of water while lifting the eyelids. Remove contact lenses if present and easy to do. If irritation develops and persists, seek medical attention.
- Ingestion: If swallowed, rinse the mouth with water if the person is conscious. Do not induce vomiting. Call a physician or poison control center immediately.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Eliminate all sources of ignition. Avoid contact with skin and inhalation of vapors. Wear appropriate protective clothing.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: For small spills, absorb with an inert absorbent material such as dry clay, sand, or diatomaceous earth and place it into containers for disposal. For large spills, dike the spilled material to prevent spreading.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, fog, CO₂, dry chemical, or foam.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and full protective gear.

Toxicological Information

There is a significant lack of comprehensive toxicological data for **Ethyl 10-undecenoate**.

Table 3: Summary of Toxicological Data

Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	Unknown	-	
Acute Dermal Toxicity (LD50)	Unknown	-	
Acute Inhalation Toxicity (LC50)	Unknown	-	
Skin Irritation	Mild Irritant	-	

Experimental Protocols

Detailed experimental protocols for assessing the safety of a novel chemical entity would typically involve a tiered approach. The following are generalized methodologies that can be adapted for **Ethyl 10-undecenoate**.

9.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test This test method is based on the OECD Test Guideline 439.

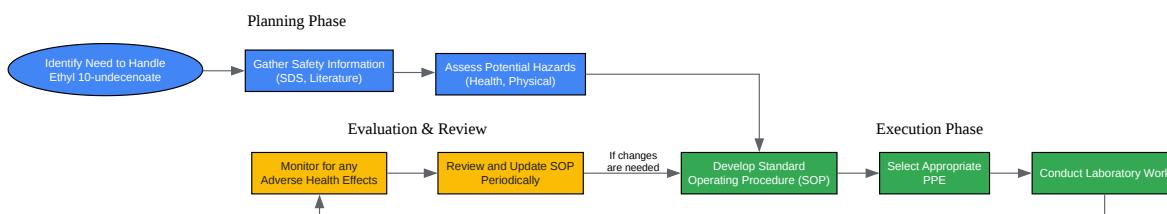
- Cell Culture: Reconstructed human epidermis tissues are cultured to a state that is histologically similar to the human epidermis.
- Test Substance Application: A small amount of **Ethyl 10-undecenoate** is applied topically to the surface of the epidermis tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes).
- Viability Assessment: After incubation, the test substance is washed off, and the cell viability is determined using a quantitative assay such as the MTT assay. The reduction in cell

viability compared to the negative control is used to classify the irritation potential.

9.2. Acute Oral Toxicity: Up-and-Down Procedure (UDP) This protocol is based on the OECD Test Guideline 425.

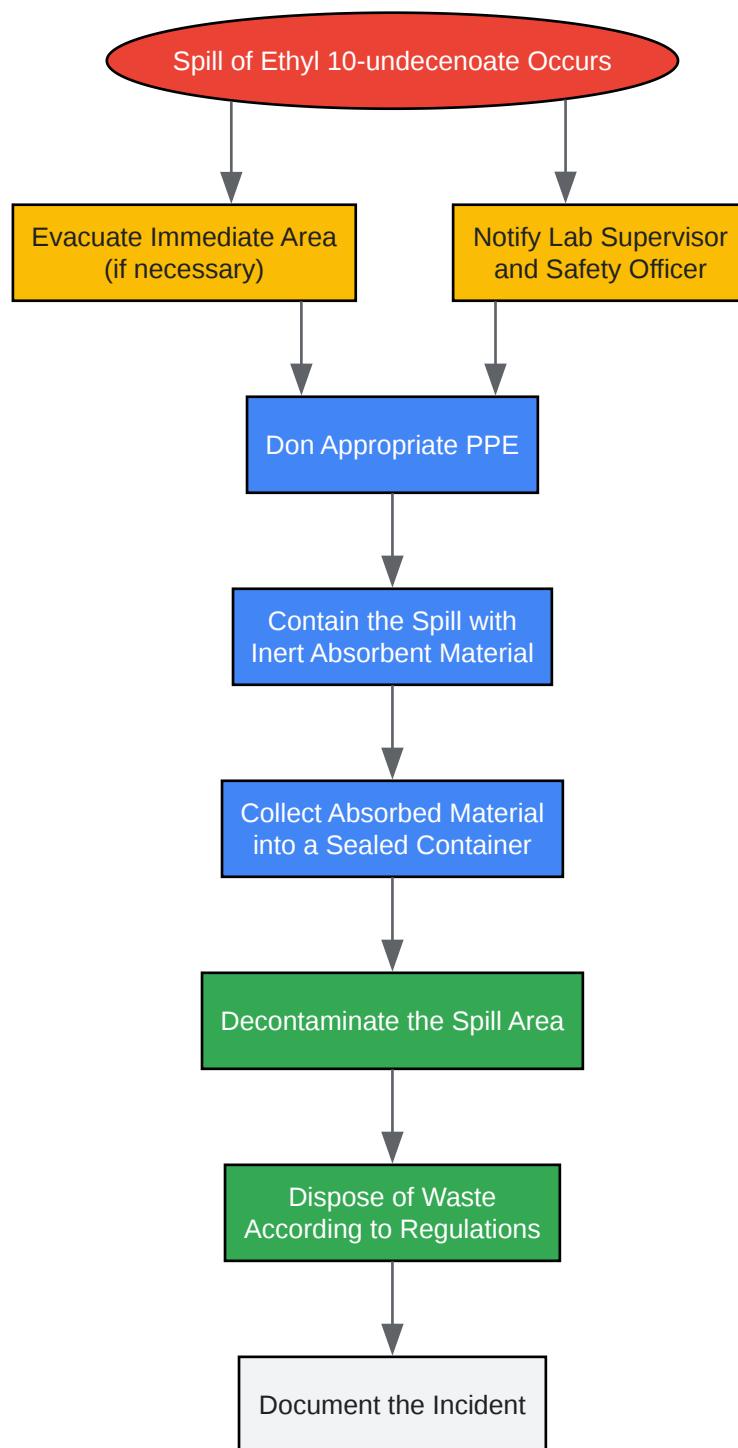
- **Animal Selection:** A single healthy, young adult female rat is used for the initial dose.
- **Dose Administration:** A starting dose (e.g., 2000 mg/kg) of **Ethyl 10-undecenoate** is administered by oral gavage.
- **Observation:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Sequential Dosing:** Based on the outcome (survival or death), the dose for the next animal is adjusted up or down by a constant factor. This process is continued until the stopping criteria are met.
- **LD50 Estimation:** The LD50 is calculated from the results of the sequential dosing using maximum likelihood estimation.

Visualizations



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Caption: Risk assessment workflow for handling **Ethyl 10-undecenoate**.



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Caption: Emergency response procedure for an **Ethyl 10-undecenoate** spill.

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References

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